

1-Bromo-4-ethyl-2-nitrobenzene molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **1-Bromo-4-ethyl-2-nitrobenzene**

Cat. No.: **B8769059**

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An In-depth Technical Guide to **1-Bromo-4-ethyl-2-nitrobenzene**

Authored by a Senior Application Scientist Introduction

1-Bromo-4-ethyl-2-nitrobenzene is a substituted aromatic compound with significant applications in organic synthesis, particularly as a versatile intermediate in the development of pharmaceuticals and agrochemicals. Its molecular structure, featuring a benzene ring functionalized with a bromine atom, an ethyl group, and a nitro group, provides multiple reaction sites for constructing more complex molecules. This guide offers a comprehensive overview of its chemical properties, synthesis, characterization, and safe handling protocols, tailored for researchers and professionals in the chemical and pharmaceutical sciences.

The precise molecular weight of **1-Bromo-4-ethyl-2-nitrobenzene** is a fundamental parameter for stoichiometric calculations in synthesis and for accurate mass determination in analytical procedures. The molecular formula is C₈H₈BrNO₂.^[1]^[2] Based on the atomic weights of its constituent elements (Carbon: 12.011 u, Hydrogen: 1.008 u, Bromine: 79.904 u, Nitrogen: 14.007 u, Oxygen: 15.999 u), the calculated molecular weight is approximately 230.06 g/mol .
^[1]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **1-Bromo-4-ethyl-2-nitrobenzene** is essential for its application in research and development. These properties

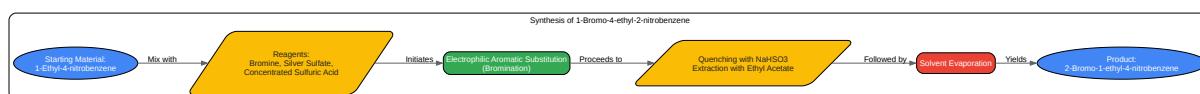
d dictate its behavior in various chemical transformations and analytical separations.

Property	Value	Source
Molecular Formula	C8H8BrNO2	[1] [2]
Molecular Weight	230.06 g/mol	[1]
CAS Number	161988-89-2	[3]
Alternate CAS Number	10342-66-2	[2] [4]
Appearance	Not explicitly stated, though related compounds are often crystalline solids.	
Solubility	Soluble in common organic solvents like dichloromethane and ethyl acetate.	[5] [6]

Synthesis of 1-Bromo-4-ethyl-2-nitrobenzene

The synthesis of **1-Bromo-4-ethyl-2-nitrobenzene** typically involves the nitration of a substituted bromobenzene or the bromination of a substituted nitrobenzene. The choice of synthetic route depends on the availability of starting materials and the desired regioselectivity.

Synthetic Workflow Diagram



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Caption: Synthetic workflow for the bromination of 1-ethyl-4-nitrobenzene.

Experimental Protocol: Bromination of 1-Ethyl-4-nitrobenzene

This protocol describes the synthesis of the regioisomer, 2-bromo-1-ethyl-4-nitrobenzene, which provides insight into a common synthetic strategy for this class of compounds.[\[6\]](#)

Materials:

- 1-Ethyl-4-nitrobenzene (4.0 g, 26.4 mmol)
- Silver sulfate (8.18 g, 26.4 mmol)
- Concentrated sulfuric acid (24 mL)
- Water (2.8 mL)
- Bromine (4.23 g, 26.4 mmol)
- 10% Sodium hydrogen sulfite solution
- Ethyl acetate
- Sodium sulfate (Na₂SO₄)

Procedure:

- To a mixture of 1-ethyl-4-nitrobenzene, silver sulfate, concentrated sulfuric acid, and water, add bromine dropwise at ambient temperature.
- Stir the mixture for 4 hours at ambient temperature after the addition is complete.
- Pour the reaction mixture into a 10% sodium hydrogen sulfite solution (150 mL).
- Extract the aqueous layer with ethyl acetate (3 x 300 mL).
- Dry the combined organic extracts over sodium sulfate.

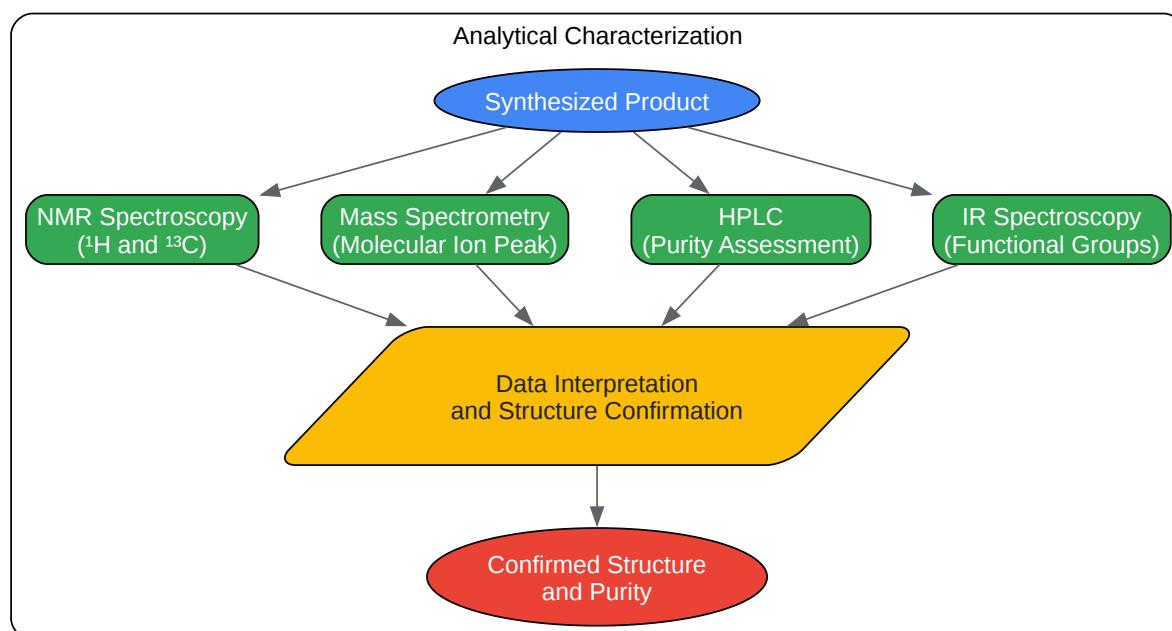
- Concentrate the solvent under vacuum to yield the product.

Rationale: The use of silver sulfate facilitates the bromination by acting as a halogen carrier, enhancing the electrophilicity of bromine. The sulfuric acid serves as both a solvent and a catalyst. The sodium hydrogen sulfite quench is necessary to neutralize any remaining bromine.

Analytical Characterization

The identity and purity of **1-Bromo-4-ethyl-2-nitrobenzene** are confirmed through a combination of spectroscopic and chromatographic techniques.

Analytical Workflow Diagram



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Caption: Logical flow for the analytical characterization of the product.

Spectroscopic and Chromatographic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are crucial for elucidating the molecular structure. For a related isomer, 2-bromo-1-ethyl-4-nitrobenzene, the ^1H NMR spectrum shows characteristic signals for the ethyl group (a triplet and a quartet) and distinct aromatic protons.[6]
- Mass Spectrometry (MS): MS is used to determine the molecular weight. The mass spectrum of the parent compound, 1-(2-bromoethyl)-4-nitrobenzene, shows a molecular ion peak corresponding to its molecular weight.[7]
- High-Performance Liquid Chromatography (HPLC): HPLC is employed to assess the purity of the synthesized compound. A reverse-phase HPLC method using an acetonitrile/water mobile phase can effectively separate the target compound from impurities.[8]
- Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the functional groups present. The spectrum would be expected to show characteristic absorption bands for the C-Br, C-N, and N-O (from the nitro group) bonds. The IR spectrum of a related compound, 2-(2-azido-1-(2-(2-azidoethoxy)ethoxy)ethyl)-4-bromo-1-nitrobenzene, displays peaks for the nitro group. [9]

Safety and Handling

1-Bromo-4-ethyl-2-nitrobenzene and related nitroaromatic compounds should be handled with care due to their potential toxicity.

General Handling Precautions:

- Work in a well-ventilated area or a chemical fume hood.[10][11]
- Avoid contact with skin, eyes, and clothing by wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[10][12]
- Prevent inhalation of dust or vapors.[10][11]

- Store in a cool, dry, and well-ventilated area in a tightly closed container, away from incompatible substances.[10][13]

First Aid Measures:

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[10]
- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen.[10]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[10]

Conclusion

This technical guide provides a detailed overview of **1-Bromo-4-ethyl-2-nitrobenzene**, focusing on its molecular weight, physicochemical properties, synthesis, and analytical characterization. The provided protocols and safety information are intended to support researchers and drug development professionals in the effective and safe utilization of this important chemical intermediate. Adherence to established laboratory safety practices is paramount when handling this and related chemical compounds.

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- To cite this document: BenchChem. [1-Bromo-4-ethyl-2-nitrobenzene molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8769059#1-bromo-4-ethyl-2-nitrobenzene-molecular-weight>]

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